

Spectral Properties and Absorption Maxima of Acid Red 119: A Technical Guide

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Compound of Interest

Compound Name: Acid red 119

Cat. No.: B1196764

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This technical guide provides an in-depth overview of the spectral properties of **Acid Red 119**, with a focus on its absorption maxima. The information is intended for researchers, scientists, and professionals in drug development and related fields who utilize this dye in their work.

Spectral Data

Acid Red 119 is a diazo dye used in various industrial applications, including textiles and leather.^{[1][2]} Its spectral characteristics are crucial for its quantification and for studying its behavior in different chemical and biological systems. The absorption of light by **Acid Red 119** in the ultraviolet-visible (UV-Vis) range is characterized by a distinct peak, the wavelength of which is referred to as the maximum absorption wavelength (λ_{max}).

Table 1: Absorption Maxima (λ_{max}) of **Acid Red 119**

Parameter	Value	Solvent/Conditions
λ_{max}	~510-520 nm	Aqueous solution

Note: The exact λ_{max} can vary slightly depending on the solvent polarity, pH, and the presence of other substances in the solution. While a precise molar absorption coefficient for **Acid Red 119** is not readily available in the surveyed literature, it can be determined experimentally using the Beer-Lambert law.

Experimental Protocols for Spectral Analysis

The determination of the absorption spectrum and molar absorption coefficient of a dye like **Acid Red 119** is a standard procedure in spectrophotometry. The following are detailed methodologies for these key experiments.

2.1. Determination of Maximum Absorption Wavelength (λ_{max})

This protocol outlines the steps to determine the λ_{max} of **Acid Red 119**.

Materials and Equipment:

- UV-Vis Spectrophotometer
- Quartz or glass cuvettes
- **Acid Red 119** powder
- Appropriate solvent (e.g., deionized water, ethanol)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- **Preparation of a Stock Solution:** Accurately weigh a small amount of **Acid Red 119** powder and dissolve it in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of a specific concentration.
- **Preparation of a Dilute Solution:** Prepare a dilute solution from the stock solution that has an absorbance in the optimal range of the spectrophotometer (typically 0.1 to 1.0 absorbance units).
- **Spectrophotometer Setup:** Turn on the spectrophotometer and allow the lamp to warm up and stabilize.

- **Blank Measurement:** Fill a cuvette with the pure solvent to be used as a blank. Place the cuvette in the spectrophotometer and perform a baseline correction or "zero" the instrument across the desired wavelength range.
- **Sample Measurement:** Rinse the cuvette with the dilute **Acid Red 119** solution and then fill it. Place the sample cuvette in the spectrophotometer.
- **Spectral Scan:** Scan the absorbance of the solution over a range of wavelengths in the visible region (e.g., 400 nm to 700 nm).
- **λ_{max} Determination:** The wavelength at which the highest absorbance is recorded is the λ_{max} .

2.2. Determination of Molar Absorption Coefficient (ϵ)

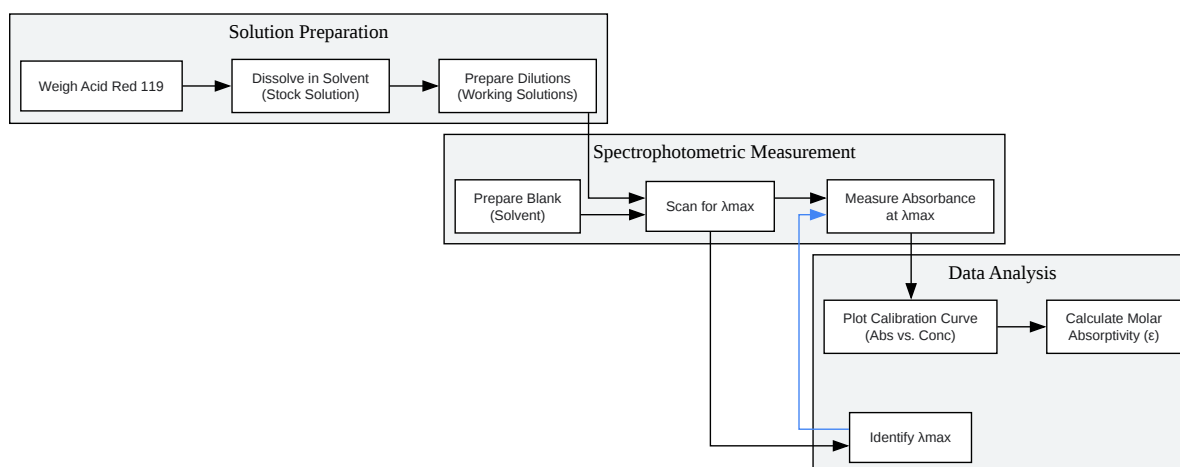
The molar absorption coefficient (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength and is determined using the Beer-Lambert Law ($A = \epsilon bc$).

Procedure:

- **Prepare a Series of Standard Solutions:** From the stock solution of **Acid Red 119**, prepare a series of dilutions with known concentrations.
- **Measure Absorbance at λ_{max} :** Set the spectrophotometer to the predetermined λ_{max} of **Acid Red 119**. Measure the absorbance of each of the standard solutions, using the pure solvent as a blank.
- **Plot a Calibration Curve:** Create a plot of absorbance versus concentration for the standard solutions. According to the Beer-Lambert Law, this should yield a linear relationship.
- **Calculate the Molar Absorption Coefficient:** The slope of the calibration curve will be equal to the molar absorption coefficient (ϵ) if the path length (b) of the cuvette is 1 cm. The units for ϵ are typically $\text{L mol}^{-1} \text{cm}^{-1}$.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the spectral properties of **Acid Red 119**.



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Caption: Workflow for determining λ_{max} and molar absorptivity.

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